

Comparative Volatility & Performance Profile: C10 Fragrance Aldehydes

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Compound of Interest

Compound Name: 2,3,5,5-Tetramethylhexanal

CAS No.: 68391-29-7

Cat. No.: B8736681

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Content Type: Publish Comparison Guide Subject: Decanal vs. Citral vs. Citronellal[1]

Executive Summary: The C10 Volatility Paradox

In fragrance chemistry, "C10 aldehydes" encompass a structurally diverse group of molecules sharing a ten-carbon backbone but exhibiting vastly different volatility profiles and olfactory performances.[1] While Decanal (Aldehyde C-10), Citral, and Citronellal possess similar vapor pressures at standard ambient temperature, their "functional volatility"—perceived longevity and substantivity—diverges by an order of magnitude.[1]

This guide objectively compares these three critical aroma chemicals, revealing that physical volatility (vapor pressure) does not linearly correlate with olfactory substantivity.[1]

Experimental data suggests that Decanal exhibits a "hyper-substantive" profile (up to 224 hours on blotter) compared to the transient nature of Citronellal (~16 hours), driven by structural linearity, lower vapor pressure, and a lower odor detection threshold.[1]

Physicochemical Profile Comparison

The following data aggregates standard physical constants and industry-reported performance metrics. Note the discrepancy between Vapor Pressure (physical evaporation) and Substantivity (perceived longevity).[1]

Metric	Decanal (Aldehyde C-10)	Citral (Geranial/Neral)	Citronellal
CAS Number	112-31-2	5392-40-5	106-23-0
Structure Type	Linear Saturated Fatty Aldehyde	Branched Unsaturated Terpenoid	Branched Monoterpenoid
Odor Profile	Waxy, Orange Peel, Penetrating	Lemon, Fresh, Green	Fresh, Green, Citrus, Rosy
Molecular Weight	156.27 g/mol	152.24 g/mol	154.25 g/mol
Boiling Point	207–209 °C	229 °C	207 °C
Vapor Pressure (25°C)	0.207 mmHg (approx. [1][2][3][4][5][6][7][8] 27.6 Pa)	0.220 mmHg (approx. [1] 29.3 Pa)	0.280 mmHg (approx. [1][2][9] 37.3 Pa)
LogP (o/w)	~3.97 (High Lipophilicity)	~2.76	~3.62
Substantivity	~224 Hours (High Tenacity)	< 5 Hours (Volatile Top Note)	~16 Hours (Moderate)
Stability Concern	Oxidation to Decanoic Acid	Cyclization / Acid Sensitivity	Oxidation / Polymerization

Data Sources: Aggregated from The Good Scents Company, PubChem, and standard chemical safety sheets [1, 2, 3].[1]

Key Insight:

Despite Citral having a higher boiling point (229°C) than Decanal (209°C), it is perceived as much more volatile.[1] This is partly due to Decanal's linear hydrophobic chain (LogP 3.[1]97) interacting more strongly with porous substrates (blotters/skin) and its significantly lower odor detection threshold, allowing it to be perceived at lower residual concentrations.

Experimental Methodology: Volatility Profiling

To objectively measure the headspace concentration and evaporation kinetics of these aldehydes, the following Headspace Solid-Phase Microextraction (HS-SPME) protocol is recommended. This method minimizes matrix interference and provides a direct measure of the "performance" volatility.[1]

Protocol: Kinetic Headspace Analysis

Objective: Quantify the relative abundance of aldehyde vapor over time from a standardized matrix.

- Sample Preparation:
 - Prepare 1% (w/w) solutions of each aldehyde in ethanol (perfumery grade).
 - Apply 10 μ L of solution onto a standardized cellulose smelling strip.[1]
 - Place the strip immediately into a 20 mL headspace vial and seal with a magnetic screw cap (PTFE/Silicone septum).
- Equilibration:
 - Incubate vials at 30°C for 15 minutes to simulate skin temperature volatilization.
- Extraction (SPME):
 - Fiber: Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) 50/30 μ m.[1]
 - Exposure: Expose fiber to headspace for 10 minutes at 30°C.[1]
- Analysis (GC-MS):
 - Desorption: 3 minutes at 250°C in the GC injector (Splitless mode).
 - Column: DB-Wax or equivalent polar column (30m x 0.25mm, 0.25 μ m film).[1]
 - Oven Program: 40°C (2 min) -> 10°C/min -> 240°C (5 min).
- Data Processing:

- Integrate peak areas for the target aldehyde.[1]
- Repeat sampling at T=0, T=1h, T=4h, T=24h using fresh strips for each time point to construct a decay curve.[1]

Workflow Visualization

The following diagram outlines the logical flow of the volatility profiling experiment.



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Figure 1: Standardized HS-SPME workflow for comparative volatility analysis of fragrance aldehydes.

Application Insights: Stabilization & Fixation

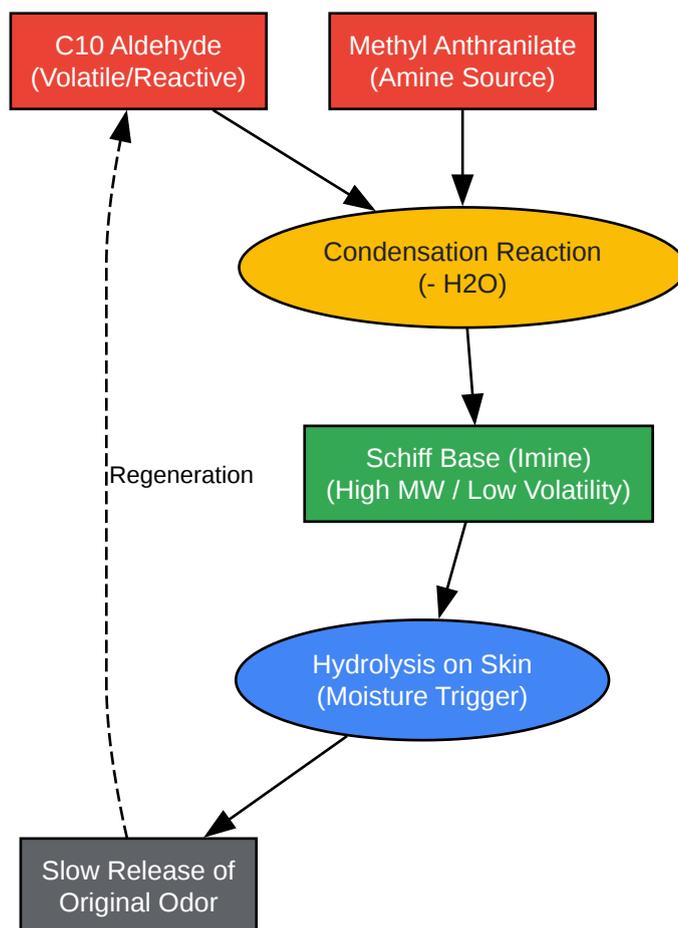
A critical factor in the performance of C10 aldehydes is their chemical reactivity.[1] Aldehydes are inherently unstable, prone to oxidation (smelling rancid/acidic) or polymerization.[1]

The Schiff Base Strategy

To extend the volatility profile of C10 aldehydes beyond their physical limits, formulators often employ Schiff Base formation.[1] By reacting the aldehyde with an amine (commonly Methyl Anthranilate), a reversible imine is formed.[1] This new molecule has a much higher molecular weight and lower vapor pressure, releasing the original aldehyde slowly upon hydrolysis (exposure to moisture on skin).

- Decanal + Methyl Anthranilate → Decyl Anthranilate (Schiff Base)[1]
 - Result: The harsh, waxy orange note becomes softer, deeper, and lasts for weeks rather than days.[1]
- Citral + Methyl Anthranilate → Aurantiol (Schiff Base)[1]

- Result: The fleeting lemon note is converted into a heavy, orange-blossom/tuberose fixative.[1]



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Figure 2: Schiff Base formation and hydrolysis mechanism for volatility control.[1]

Conclusion

While Decanal, Citral, and Citronellal share a carbon count and similar vapor pressures, their utility is defined by their structural differences:

- Decanal is the choice for substantivity, utilizing its linear fatty tail to anchor into substrates.[1]
- Citral provides impact, delivering a high-intensity but fleeting top note that requires fixation or chemical modification (Schiff base) for longevity.[1]

- Citronellal occupies the middle ground, offering moderate volatility suitable for bridging citrus top notes with floral hearts.[1]

For drug development or functional fragrance applications, Decanal offers the most reliable passive diffusion profile, whereas Citral requires encapsulation or chemical stabilization to maintain efficacy over time.[1]

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